

crenolanib therapeutic drug monitoring trough levels

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Crenolanib

CAS No.: 670220-88-9

Cat. No.: S548090

[Get Quote](#)

Crenolanib Target Trough Levels & Pharmacokinetics

The table below summarizes key pharmacokinetic (PK) targets and parameters from clinical studies. Dosing in these studies was primarily based on body surface area (mg/m²) [1] [2].

Parameter	Value / Target	Context / Dosage	Source
Target Trough Level	~ 290 nM (median)	Achieved with 100 mg TID dosing in adults; associated with constant FLT3 inhibition [3].	[3]
Typical Tmax	2-3 hours	Time to maximum serum concentration after oral administration [3].	[3]
Typical Half-life	~14 hours	Terminal half-life observed in adult trials [2].	[2]
Steady State	By Day 4	Reached with three-times-daily (TID) dosing [3].	[3]
Apparent Clearance (CL/F)	41 L/h (typical)	For a child with BSA of 1 m ² ; clearance increases with BSA [2].	[2]

Parameter	Value / Target	Context / Dosage	Source
Volume of Distribution (V/F)	54.3 L (typical)	For a child with BSA of 1 m ² [2].	[2]

Analytical Method for Crenolanib Quantification

The gold-standard technique for measuring **crenolanib** in biological samples is **Liquid Chromatography with Tandem Mass Spectrometry (LC-ESI-MS/MS)** [4] [2]. The following protocol is adapted from the validated method for human serum.

Sample Collection & Pre-Analysis

- **Collection:** Draw whole blood into silicone-coated vacutainer tubes.
- **Processing:** Allow tubes to clot at room temperature for 30 minutes, then centrifuge at 1,500 g for 10 minutes at 4°C.
- **Storage:** Immediately aliquot the separated serum into screw-top tubes and freeze at -80°C until analysis [4].

Sample Preparation (Liquid-Liquid Extraction)

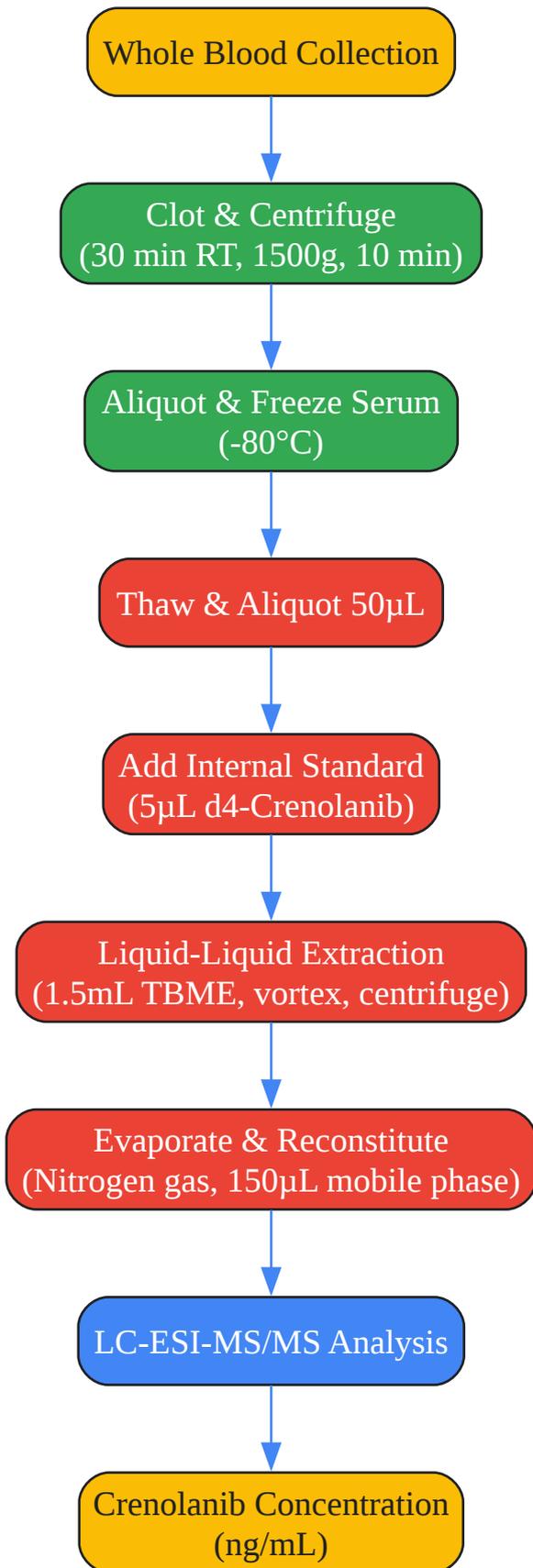
- **Aliquot:** Transfer a 50 µL sample of serum into a clean tube.
- **Spike:** Add 5 µL of the internal standard working solution (**d4-CP-868,596 at 100 ng/mL**).
- **Extract:** Add 1.5 mL of **tert-butyl methyl ether (TBME)**, vortex mix for 5 minutes, and centrifuge at 3,000 g for 5 minutes.
- **Reconstitute:** Transfer the upper organic layer to a new tube and evaporate to dryness under a stream of nitrogen gas. Reconstitute the dry residue in 150 µL of mobile phase [4].

LC-ESI-MS/MS Analysis

- **Chromatography:**
 - **Column:** Phenomenex Gemini C18 (3 µm, 100 mm × 4.6 mm I.D.)
 - **Temperature:** 50°C

- **Mobile Phase:** Methanol/water/formic acid (25:25:0.15, v/v/v)
- **Flow Rate:** 0.45 mL/min
- **Injection Volume:** 10 μ L
- **Run Time:** 7.0 minutes [4]
- **Mass Spectrometry:**
 - **Ionization:** Electrospray Ionization (ESI), positive mode
 - **Ion Transitions (MRM):**
 - **Crenolanib:** m/z 444.4 \rightarrow 373.1
 - **Internal Standard (d4-Crenolanib):** m/z 448.2 \rightarrow 374.2 [4]

The analytical workflow from sample collection to final quantification is as follows:



[Click to download full resolution via product page](#)

Key Considerations & Troubleshooting

- **Critical Impact of Acid Reducers:** Concomitant use of **proton pump inhibitors (e.g., omeprazole) or H2 antagonists (e.g., famotidine)** can significantly alter **crenolanib** exposure, reducing clearance by approximately 50% and increasing systemic exposure [2]. **Action:** Closely monitor trough levels in patients on acid-reducing therapy.
- **Dexamethasone Co-treatment:** As a potent CYP3A4 inducer, dexamethasone may increase **crenolanib** clearance. The analytical method is robust enough to detect these changes, and additional PK sampling after dexamethasone discontinuation is recommended [2].
- **Method Validation:** The described LC-MS/MS method is linear from **5 ng/mL to 1000 ng/mL** for serum, with intra-day and inter-day precision <4% [4]. Ensure proper validation before implementing the assay.

Frequently Asked Questions (FAQs)

Q1: What is the primary goal of TDM for crenolanib? The primary goal is to ensure trough concentrations are maintained above the level required for continuous target (FLT3) inhibition, which is crucial for maximizing efficacy and preventing the emergence of resistance, while avoiding excessive exposure that could lead to toxicity [3].

Q2: Are there established therapeutic ranges for crenolanib in pediatric patients? While definitive universal ranges are not yet established, population PK modeling supports using BSA-based dosing. The target trough of ~290 nM from adult studies is a relevant benchmark, but individual monitoring is critical, especially with concomitant medications that affect exposure [2] [3].

Q3: What are the common sources of pre-analytical variability? Improper sample handling is a major source. Adherence to the protocol—especially the 30-minute clotting time at room temperature, correct centrifugation force and temperature, and immediate freezing at -80°C—is essential for obtaining accurate and reproducible results [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Preclinical and pilot study of type I FLT3 tyrosine kinase ... [pmc.ncbi.nlm.nih.gov]
2. Population Pharmacokinetics of Crenolanib in Children and ... [pmc.ncbi.nlm.nih.gov]
3. Population Pharmacokinetics of Crenolanib, a Type I FLT3 ... [sciencedirect.com]
4. Determination of Crenolanib in Human Serum and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [crenolanib therapeutic drug monitoring trough levels]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548090#crenolanib-therapeutic-drug-monitoring-trough-levels>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com